

Essential Safety and Handling Guide for Linadryl H (Diphenhydramine HCl)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linadryl H*

Cat. No.: *B018421*

[Get Quote](#)

This guide provides crucial safety and logistical information for laboratory professionals handling **Linadryl H**, also known as Diphenhydramine Hydrochloride. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper disposal of chemical waste.

Personal Protective Equipment (PPE)

When handling **Linadryl H**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Hand Protection	Impervious gloves.
Body Protection	Laboratory coat or other protective clothing.

Chemical and Physical Properties

Understanding the physical and chemical properties of **Linadryl H** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C17H21NO · HCl
Molecular Weight	291.82 g/mol
Appearance	Colorless, odorless solution
pH	5.0-6.0
Boiling Point	100 °C
Solubility	Soluble in water

Handling and Storage

Proper handling and storage procedures are critical to maintaining the chemical's stability and preventing accidents.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Avoid breathing dust or fumes.[\[2\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Store at room temperature, between 15 and 30 degrees C (59 and 86 degrees F).[\[3\]](#)
- Protect from light and moisture.[\[3\]](#)

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures to mitigate the hazard.

Spill Cleanup:

- Evacuate the area.
- Wear appropriate PPE as outlined above.
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.[\[4\]](#)
- For liquid spills, absorb with an inert material and place in a chemical waste container.
- Clean the affected area thoroughly.
- Do not let the product enter drains.

First-Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

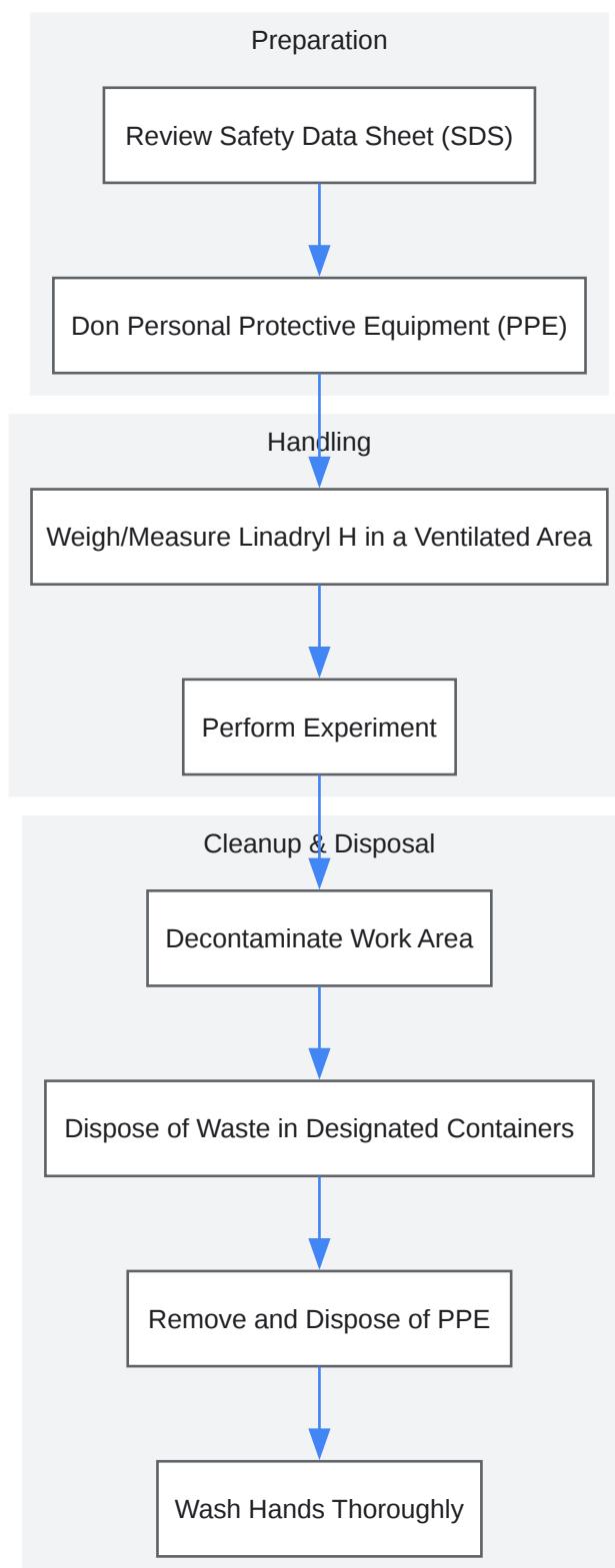
Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1] [5]
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. [1] [5]
Eye Contact	Rinse opened eye for at least 15 minutes under running water. Seek medical attention. [1] [5]
Ingestion	Do not induce vomiting. Wash out mouth with water and seek immediate medical attention. [5]

Disposal Plan

Dispose of **Linadryl H** and its containers in accordance with local, regional, and national regulations. Chemical waste generators must ensure complete and accurate classification of the waste.^[4] Do not dispose of it down the drain or with household waste.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Linadryl H** in a laboratory setting.

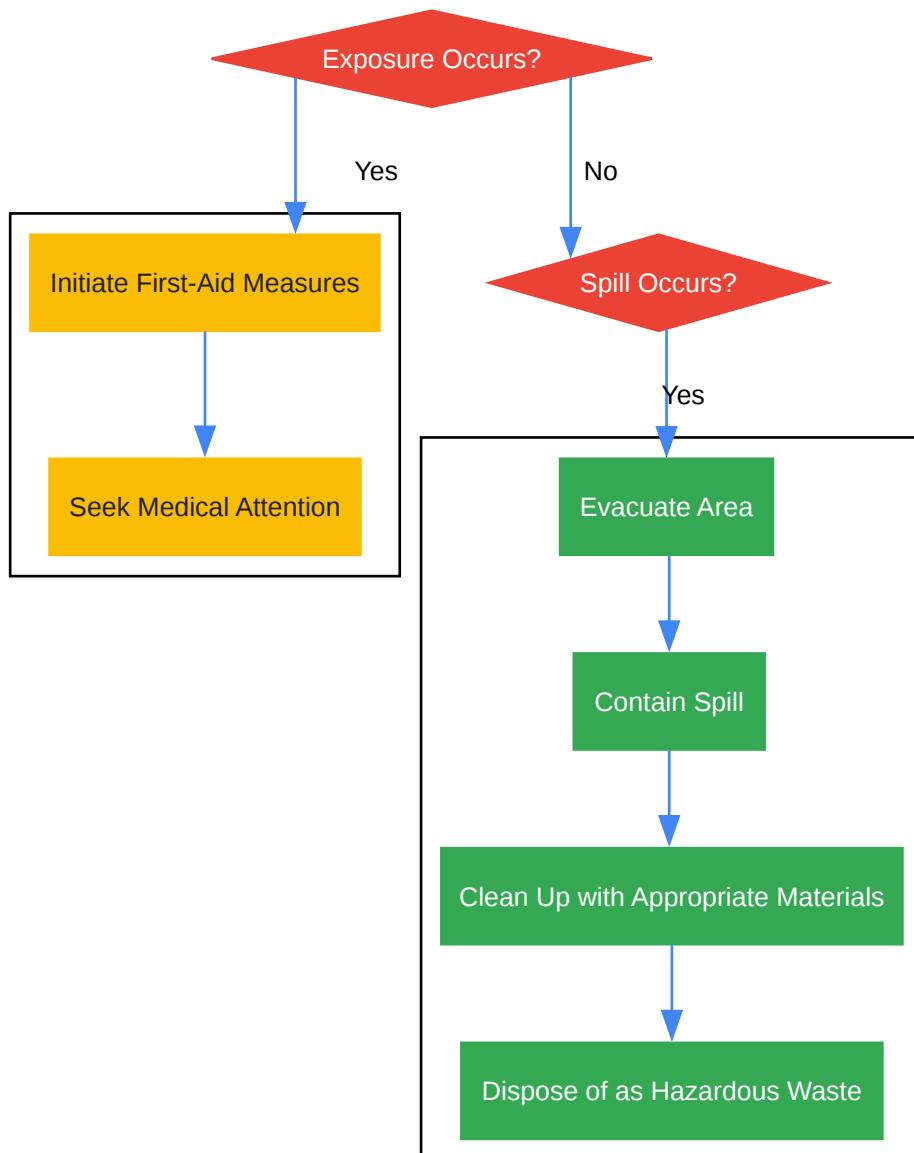


[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Linadryl H**.

Emergency Response Logic

This diagram outlines the logical steps to take in an emergency involving **Linadryl H**.



[Click to download full resolution via product page](#)

Caption: Emergency Response Logic for **Linadryl H** Incidents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webstaurantstore.com [webstaurantstore.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. my.clevelandclinic.org [my.clevelandclinic.org]
- 4. fishersci.com [fishersci.com]
- 5. cdn(pfizer.com [cdn(pfizer.com])
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Linadryl H (Diphenhydramine HCl)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018421#personal-protective-equipment-for-handling-linadryl-h]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com